

Br-PEG4-C2-Boc: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: *Br-PEG4-C2-Boc*

Cat. No.: *B1667894*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling protocols, and application context for **Br-PEG4-C2-Boc**, a heterobifunctional PROTAC linker used in the targeted degradation of proteins. This document is intended to serve as an essential resource for researchers, chemists, and drug development professionals to ensure the safe and effective use of this reagent in the laboratory.

Chemical and Physical Properties

Br-PEG4-C2-Boc, with the full chemical name tert-butyl N-(2-{2-[2-(2-bromoethoxy)ethoxy]ethoxy}ethyl)carbamate, is a key building block in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Its structure incorporates a bromo group for reaction with a target protein ligand, a PEG4 spacer to modulate solubility and linker length, and a Boc-protected amine for conjugation to an E3 ligase ligand.

Property	Value	Reference
CAS Number	564476-32-0	[1]
Molecular Formula	C15H29BrO6	[2]
Molecular Weight	385.29 g/mol	[2]
Appearance	Liquid or Semi-Solid	
Purity	≥97.0% - 98.0%	[1][3]
Density	1.210 g/cm3 (Predicted)	[2]

Safety Data and Hazard Information

While a specific Safety Data Sheet (SDS) for **Br-PEG4-C2-Boc** should always be consulted from the supplier, general safety precautions for similar chemical entities can be informative. For instance, the related compound Boc-PEG4-C2-NHS ester has the following hazard classifications:

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation

Data for Boc-PEG4-C2-NHS ester, a structurally similar compound.

Precautionary Statements:

A comprehensive set of precautionary measures should be followed when handling **Br-PEG4-C2-Boc**, based on the potential hazards of similar compounds. These include, but are not limited to:

Precautionary Code	Description
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P501	Dispose of contents/container to an approved waste disposal plant.

Data for Boc-PEG4-C2-NHS ester, a structurally similar compound.

Handling and Storage Protocols

Proper handling and storage are critical to maintain the integrity of **Br-PEG4-C2-Boc** and to ensure the safety of laboratory personnel.

Storage:

- Long-term (Powder/Pure Form): Store at -20°C for up to 3 years.[\[4\]](#)

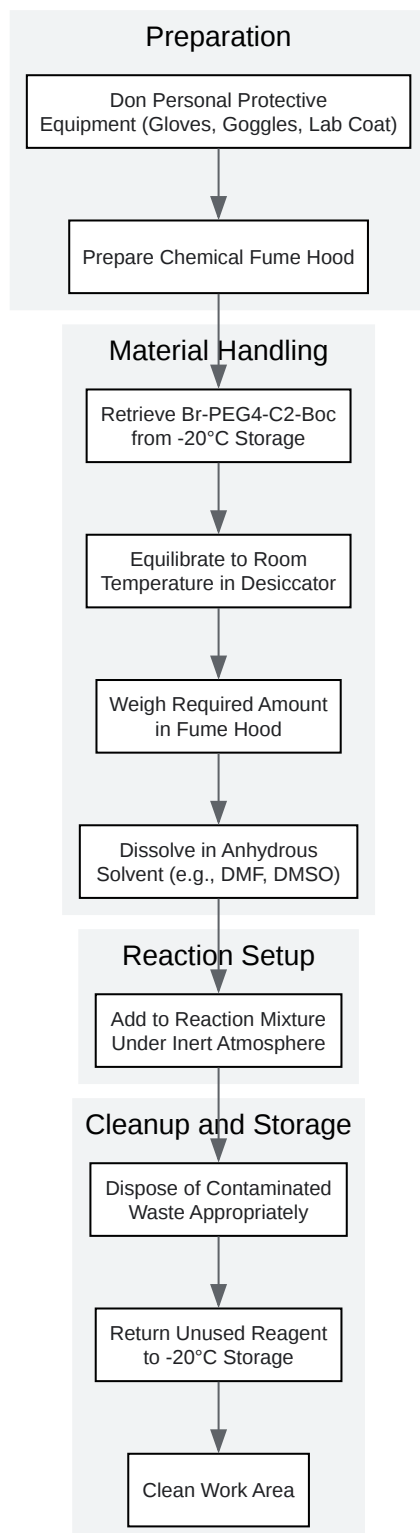
- In Solvent: Store at -80°C for up to 1 year.[\[2\]](#)
- General Recommendations: Keep in a dry, well-ventilated place and avoid sunlight.[\[5\]](#)[\[6\]](#) For some related compounds, storage in an inert atmosphere is recommended.

Handling:

- Use personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of any potential vapors.
- Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.
- Prevent the formation of dust and aerosols.

Below is a generalized workflow for handling **Br-PEG4-C2-Boc** in a research setting.

General Handling Workflow for Br-PEG4-C2-Boc



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Caption: A generalized workflow for the safe handling of **Br-PEG4-C2-Boc**.

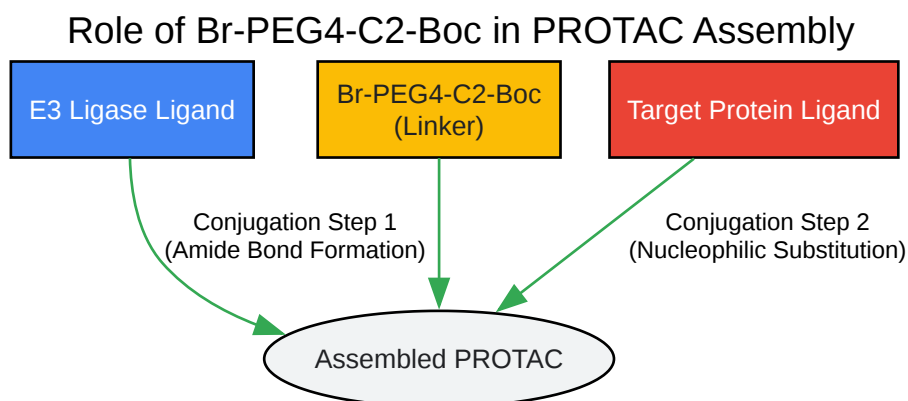
Application in PROTAC Synthesis

Br-PEG4-C2-Boc is a cleavable 4-unit PEG ADC linker that is instrumental in the synthesis of PROTACs.[1][2] PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.

The synthesis of a PROTAC using **Br-PEG4-C2-Boc** typically involves two key steps:

- **Conjugation to the E3 Ligase Ligand:** The Boc-protected amine of **Br-PEG4-C2-Boc** is deprotected under acidic conditions to reveal a free amine. This amine is then coupled to a carboxylic acid on the E3 ligase ligand using standard amide bond formation chemistry.
- **Conjugation to the Target Protein Ligand:** The bromo group on the other end of the linker is then reacted with a nucleophilic group (e.g., a phenol or amine) on the target protein ligand.

The diagram below illustrates the role of **Br-PEG4-C2-Boc** as a linker in the formation of a PROTAC ternary complex.



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Caption: The assembly of a PROTAC molecule using **Br-PEG4-C2-Boc** as a central linker.

Experimental Protocols

The following are generalized experimental protocols for the deprotection of the Boc group and a subsequent coupling reaction.

Protocol 1: Boc Deprotection

- Dissolve **Br-PEG4-C2-Boc** in a suitable solvent (e.g., dichloromethane).
- Add an excess of trifluoroacetic acid (TFA) dropwise at 0°C.
- Stir the reaction mixture at room temperature for 1-2 hours, monitoring by TLC or LC-MS.
- Upon completion, remove the solvent and TFA under reduced pressure.
- The resulting amine salt can be used directly in the next step or after neutralization.

Protocol 2: Amide Coupling with an E3 Ligase Ligand

- Dissolve the E3 ligase ligand (containing a carboxylic acid) in an anhydrous solvent (e.g., DMF).
- Add a coupling agent (e.g., HATU, HBTU) and a base (e.g., DIPEA).
- Add the deprotected Br-PEG4-C2-amine to the reaction mixture.
- Stir the reaction at room temperature until completion, monitoring by TLC or LC-MS.
- Work up the reaction mixture and purify the product by column chromatography.

These protocols are generalized and may require optimization based on the specific substrates and reaction conditions.

This guide provides a foundational understanding of the safety, handling, and application of **Br-PEG4-C2-Boc**. It is imperative that researchers consult the specific SDS provided by the manufacturer and adhere to all institutional safety guidelines.

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